

alpha-casozepine Zylkene clinical trial results

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: alpha-Casozepine

CAS No.: 117592-45-7

Cat. No.: S518096

Get Quote

Clinical Trial Results for Alpha-Casozepine

Species	Study Model / Condition	Key Findings & Quantitative Data	Comparison Agent	Citation
Dogs	38 dogs with anxiety disorders; 56-day trial [1].	Effective in decreasing the EDED (Emotional Disorders Evaluation in Dogs) score ; success score was statistically equivalent to selegiline [1] [2].	Selegiline (reference drug)	[1] [2]
Cats	24 fearful cats; test diet with alpha-casozepine & L-tryptophan over 4 weeks [3].	Reduced anxiety in an Open-Field Test : significant changes in inactivity duration and frequency ; no significant effect on fear of unfamiliar people in the Human Interaction Test [3].	Control diet	[3]
Mice	Evaluation of anxiolytic-like properties using a Light/Dark Box (LDB) test [4] [5].	YLYL peptide (derived from alpha-casozepine) and alpha-casozepine showed anxiolytic activity similar to diazepam ; different brain activity modulation pattern (c-Fos expression) vs. diazepam [4] [5].	Diazepam	[4] [5]

Species	Study Model / Condition	Key Findings & Quantitative Data	Comparison Agent	Citation
Foals	20 Thoroughbred foals; supplementation around weaning over 10 weeks [6].	No statistically significant difference in average daily height/weight gain or salivary cortisol levels between alpha-casozepine and control groups [6].	Placebo	[6]

Detailed Experimental Protocols

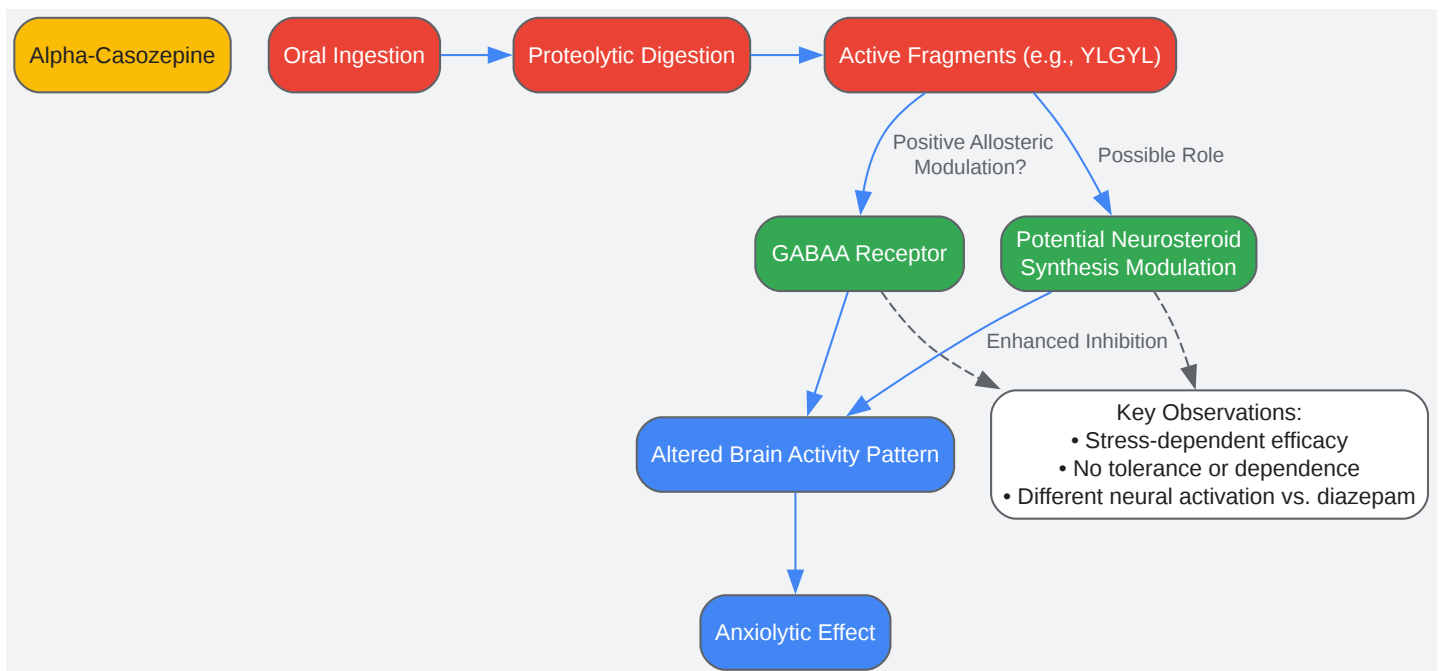
For researchers, the methodologies of the key controlled trials are detailed below.

- **Canine Study (Dogs)** [1] [2]:
 - **Design:** A 56-day clinical trial against the active control selegiline, conducted in veterinary practices.
 - **Subjects:** 38 dogs with anxiety disorders, recruited by certified behaviorists.
 - **Outcome Measures:** The primary efficacy was measured using the **EDED scale**, which quantifies anxiety severity. Owner assessments were also collected.
- **Feline Study (Cats)** [3]:
 - **Design:** A parallel-group study where one group was fed a test diet (supplemented with **alpha-casozepine** and L-tryptophan) and the other a control diet for 4 weeks.
 - **Subjects:** 24 domestic shorthair cats classified as fearful or mildly fearful.
 - **Behavioral Tests:** Responses were evaluated in three scenarios:
 - **Home Room Test:** Response to an unfamiliar person in their home room.
 - **Open-Field Test (OFT):** Response to placement in an unfamiliar, empty room.
 - **Human Interaction Test (HIT):** Response to an unfamiliar person in a test room.
 - **Key Measures:** Duration and frequency of inactivity in the OFT.
- **Murine Study (Mice)** [4] [5]:
 - **Design:** Evaluation of the pentapeptide YLGYL, a digestive derivative of **alpha-casozepine**.
 - **Subjects:** Swiss mice (9-week-old males).
 - **Anxiety Model:** The **Light/Dark Box (LDB)** test, an established model for anxiolytic activity.
 - **Intervention:** Intraperitoneal injection of YLGYL (0.5 mg/kg), **alpha-casozepine** (1 mg/kg), or diazepam (1 mg/kg).

- **Neural Activation: c-Fos immunofluorescence** was used to map neuronal activity in brain regions associated with anxiety (e.g., prefrontal cortex, amygdala) 90 minutes after the LDB test.

Proposed Mechanism of Action

The anxiolytic action of **alpha-casozepine** is proposed to involve the GABAergic system, but with a distinct and not fully understood pattern compared to classical benzodiazepines [7].



[Click to download full resolution via product page](#)

This proposed pathway highlights several key characteristics of **alpha-casozepine's** mechanism, which may explain its clinical profile:

- **Stress-Dependent Efficacy:** Anxiolytic effects are more pronounced in stressed subjects, potentially linked to neurosteroid dynamics [7].
- **Favorable Safety Profile:** Unlike benzodiazepines, it does not appear to cause sedation, tolerance, or dependence [4] [7].

- **Distinct Neural Signature:** It modulates brain activity (c-Fos expression) in anxiety-related regions differently from diazepam, suggesting a unique pathway to reducing anxiety [4] [5].

Conclusion for Researchers

In summary, the clinical data presents a nuanced picture of **alpha-casozepine**:

- **Promising Anxiolytic:** It shows efficacy in multiple species (dogs, cats, mice) with a mechanism distinct from benzodiazepines and a favorable safety profile.
- **Context-Dependent Efficacy:** Its effectiveness may be more evident in specific anxiety-provoking situations (e.g., unfamiliar environments for cats) rather than generalized fear.
- **Areas for Further Research:** The mixed results, such as the lack of effect in foals and the potential role of neurosteroids, indicate the need for more studies to fully elucidate its mechanism and optimal application [6] [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. [sciencedirect.com/science/article/abs/pii/S1558787807002031](https://www.sciencedirect.com/science/article/abs/pii/S1558787807002031) [sciencedirect.com]
2. (PDF) Effects of alpha - casozepine (Zylkene) versus selegiline... [academia.edu]
3. Therapeutic effects of an alpha-casozepine and L- ... [pmc.ncbi.nlm.nih.gov]
4. Anxiolytic Activity and Brain Modulation Pattern of the α ... [pmc.ncbi.nlm.nih.gov]
5. Anxiolytic Activity and Brain Modulation Pattern of the α - ... [pubmed.ncbi.nlm.nih.gov]
6. α - Casozepine supplementation shows no effect on foals's growth and... [pubmed.ncbi.nlm.nih.gov]
7. Possible influence of neurosteroids in the anxiolytic effects ... [sciencedirect.com]

To cite this document: Smolecule. [alpha-casozepine Zylkene clinical trial results]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b518096#alpha-casozepine-zylkene-clinical-trial-results>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com